

Application Notes and Protocols for Preparing Sodium Folate Stock Solution

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Compound of Interest

Compound Name: *Folate sodium*

Cat. No.: *B1496492*

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Application Notes

Introduction to Folate in Cell Culture

Folate (Vitamin B9) and its derivatives are essential water-soluble vitamins required for the in vitro growth of mammalian cells.^{[1][2][3]} Folates are critical cofactors in one-carbon metabolism, a network of biochemical reactions essential for the synthesis of nucleotides (purines and thymidylate) and amino acids like methionine.^{[4][5][6][7]} This makes folate indispensable for DNA synthesis, repair, and methylation, processes vital for cell proliferation and viability.^{[1][5][6]} Consequently, folate is a standard component of most defined cell culture media, including DMEM, RPMI-1640, Ham's F-12, and CMRL-1066.^[3]

Sodium Folate vs. Folic Acid

While the terms are often used interchangeably, there is a key chemical and practical distinction between folic acid and its salt, sodium folate.

- Folic Acid: This is the synthetic, oxidized, and most stable form of folate.^[8] However, it is poorly soluble in water at neutral pH, with a minimum solubility between pH 2 and 4.^{[2][9]} Its solubility significantly increases in alkaline conditions (pH > 5) or with the use of solvents like 1 M NaOH or DMSO.^{[2][10][11][12]}
- Sodium Folate: This is the sodium salt of folic acid.^[10] It is readily soluble in aqueous solutions, making it a more convenient choice for preparing stock solutions for cell culture.

[10] Using sodium folate avoids the need for harsh solvents or extreme pH adjustments that could be detrimental to cells, even when highly diluted.[13]

For cell culture applications, using sodium folate is highly recommended to ensure complete dissolution and avoid precipitation in the stock solution or final medium.

Key Considerations for Preparation and Storage

- Solubility: Folic acid is very slightly soluble in water (approximately 1.6 mg/L at 25°C), but its sodium salt is much more soluble.[9][10] Preparation in a slightly alkaline solution (e.g., using a sodium bicarbonate buffer) can aid dissolution.[10][13]
- Stability: Folate solutions are sensitive to heat, light (especially UV), and riboflavin.[2][10] Aqueous solutions should be protected from light during preparation and storage.[10] Alkaline solutions are relatively stable in the dark, but heating can cause rapid degradation. [2]
- Sterilization: Due to the heat-labile nature of folate, stock solutions must be sterilized by filtration through a 0.1 µm or 0.22 µm sterile syringe filter.[14][15] Autoclaving (wet heat sterilization) is not recommended as it will destroy the vitamin.[2][15][16]
- Storage: Sterile, light-protected stock solutions should be stored frozen. For long-term storage (months to years), -20°C is recommended.[17][18] For short-term storage (days to weeks), 2-8°C is acceptable.[17]

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and handling of sodium folate and folic acid.

Parameter	Folic Acid	Sodium Folate	Notes & References
Molecular Formula	$C_{19}H_{19}N_7O_6$	$C_{19}H_{18}N_7NaO_6$	[19]
Molecular Weight	441.4 g/mol	463.4 g/mol	[19]
Solubility in Water	Very slightly soluble (~1.6 mg/L at 25°C)	Readily soluble	Solubility is pH-dependent; folic acid is more soluble in alkaline solutions. [9] [10]
Solubility in 1M NaOH	~50 mg/mL	Not applicable (already a salt)	[2] [12]
Sterilization Method	0.22 μ m or 0.1 μ m sterile filtration	0.22 μ m or 0.1 μ m sterile filtration	Heat-sensitive; do not autoclave. [14] [15]
Storage (Powder)	Room temperature (20-25°C)	0-4°C (short term) or -20°C (long term)	Protect from light. [10] [17]
Storage (Stock Solution)	-20°C (long term, >3 years)	-20°C (long term, >3 years)	Store in light-protected aliquots. [17] [18]
Typical Media Conc.	~1-4 mg/L (2.3-9 μ M)	~1-4 mg/L (2.2-8.6 μ M)	Varies by media formulation (e.g., RPMI-1640, DMEM). [2] [3]

Experimental Protocol: Preparation of 1000X Sodium Folate Stock Solution

This protocol details the preparation of a 10 mg/mL (1000X for a final concentration of 10 μ g/mL) stock solution of sodium folate.

Materials and Equipment

- Sodium Folate powder (Cell culture grade, e.g., Sigma-Aldrich F7876 or equivalent)

- Cell culture grade water (WFI, Milli-Q, or equivalent)
- Sterile 50 mL conical tubes
- Analytical balance
- Weighing paper/boats
- Spatula
- Sterile serological pipettes
- Pipette controller
- Sterile 0.22 μ m syringe filter
- Sterile syringes (10-20 mL)
- Sterile, light-protected cryovials or conical tubes for aliquots (e.g., amber tubes)
- Vortex mixer
- pH meter (optional, if starting with folic acid)
- Biological Safety Cabinet (BSC)

Protocol Steps

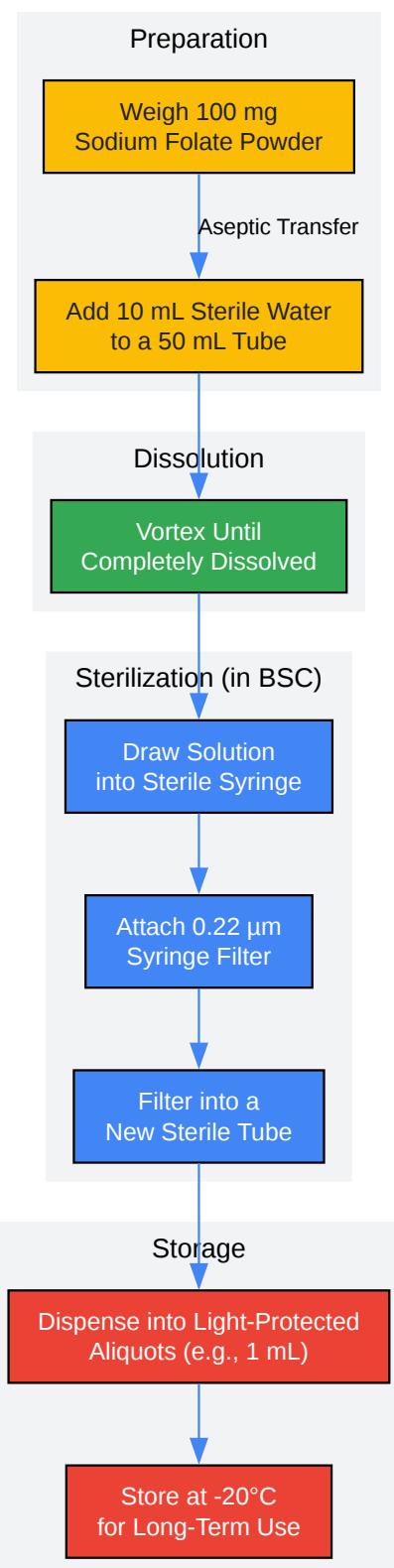
- Perform all aseptic manipulations inside a certified Biological Safety Cabinet (BSC).
- Weighing: Carefully weigh 100 mg of sodium folate powder using an analytical balance and sterile technique.
- Dissolution:
 - Aseptically transfer the 100 mg of sodium folate powder into a sterile 50 mL conical tube.
 - Using a sterile serological pipette, add 10 mL of cell culture grade water to the tube. This creates a final concentration of 10 mg/mL.

- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and yellowish-orange.
- Sterilization:
 - Draw the entire sodium folate solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the tip of the syringe.
 - Dispense the solution through the filter into a new sterile 50 mL conical tube. This step removes any potential microbial contamination.[\[14\]](#)
- Aliquoting:
 - Using a sterile pipette, dispense the filtered stock solution into smaller, pre-labeled, sterile, and light-protected tubes (e.g., 1 mL aliquots in 1.5 mL amber cryovials).
 - Aliquoting prevents repeated freeze-thaw cycles which can degrade the vitamin.
- Storage:
 - Store the aliquots at -20°C for long-term use.[\[17\]](#)[\[18\]](#) The solution is stable for several years when stored properly.
 - For immediate use, a working aliquot can be stored at 2-8°C for up to two weeks, protected from light.

Diagrams and Workflows

Experimental Workflow

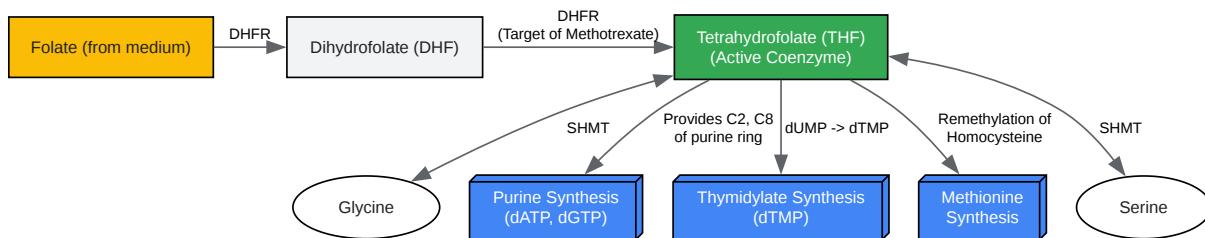
The following diagram illustrates the step-by-step workflow for preparing the sterile sodium folate stock solution.

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Caption: Workflow for preparing sodium folate stock solution.

Folate Metabolic Pathway

This diagram provides a simplified overview of the central role of folate in one-carbon metabolism, which is crucial for nucleotide and amino acid synthesis in cultured cells.



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Caption: Simplified diagram of the folate metabolic pathway.

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